

Technical Guidance on the Shelf Life and Handling of Reconstituted CellTracker™ Violet BMQC

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Compound of Interest

Compound Name: *cellTracker violet BMQC*

Cat. No.: *B1261820*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the storage, handling, and stability of reconstituted CellTracker™ Violet BMQC, a fluorescent probe designed for long-term cell tracking. Due to the absence of explicit quantitative stability data from the manufacturer, this document synthesizes available information, outlines best practices, and provides a protocol for users to validate shelf life within their specific laboratory contexts.

Introduction to CellTracker™ Violet BMQC

CellTracker™ Violet BMQC (2,3,6,7-tetrahydro-9-bromomethyl-1H,5H-quinolizino(9,1-*gh*)coumarin) is a cell-permeant fluorescent dye used for monitoring cell movement, location, and proliferation over extended periods.^[1] Its mechanism of action involves passive diffusion across the cell membrane, followed by an intracellular reaction. The dye's bromomethyl group covalently reacts with thiol groups, primarily on glutathione, in a reaction likely mediated by glutathione S-transferase.^{[2][3]} This conjugation process renders the molecule cell-impermeant and ensures its retention within the labeled cells for up to 72 hours and through several generations.^{[2][4]}

Storage and Reconstitution

Proper storage and handling are critical to maintaining the performance of CellTracker™ Violet BMQC. The dye is supplied as a lyophilized powder and must be reconstituted in a suitable solvent before use.

Storage of Lyophilized Powder

The stability of the dye in its solid form is well-documented. Adherence to the manufacturer's storage conditions is essential for ensuring the product's one-year shelf life.

Storage Parameter	Recommendation
Temperature	≤-20°C
Conditions	Desiccated and protected from light
Shelf Life	1 year when stored as directed

Reconstitution Protocol

CellTracker™ Violet BMQC is typically reconstituted in high-quality anhydrous dimethyl sulfoxide (DMSO) to create a concentrated stock solution.

Materials:

- CellTracker™ Violet BMQC vial (e.g., 5 x 0.1 mg)
- High-quality anhydrous DMSO
- Sterile microcentrifuge tubes

Procedure:

- Before opening, allow the vial of lyophilized dye to equilibrate to room temperature to prevent condensation of moisture, which can compromise the dye's stability.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM stock solution. For a 0.1 mg vial of CellTracker™ Violet BMQC (Molecular Weight: 334.2 g/mol), this would be approximately 30 µL of DMSO.

- Vortex briefly to ensure the dye is fully dissolved.
- Immediately aliquot the stock solution into single-use volumes in sterile, light-protecting microcentrifuge tubes. This practice is crucial to avoid repeated freeze-thaw cycles.^[5]

Shelf Life of Reconstituted Stock Solution

There is limited direct guidance from the manufacturer specifically for CellTracker™ Violet BMQC. However, information for similar CellTracker™ products provides a basis for storage recommendations. For CellTracker™ Green CMFDA, the reconstituted stock solution is stated to be stable for at least six months when stored properly.^[5] In contrast, for the chemically similar CellTrace™ Violet, it is recommended to use the stock solution on the day of preparation. Anecdotal evidence from researchers suggests that aliquoted and frozen stock solutions of CellTrace™ Violet can be used without a significant loss of efficacy.^[6]

Given the reactive nature of the bromomethyl group, the primary concern for the stability of the reconstituted dye is its susceptibility to hydrolysis and reaction with any nucleophiles present. Therefore, the use of anhydrous DMSO is critical.

Storage Parameter	Recommendation	Rationale
Temperature	≤-20°C	Minimizes chemical degradation and hydrolysis.
Conditions	Single-use aliquots, desiccated, and protected from light	Avoids repeated freeze-thaw cycles which can introduce moisture and degrade the dye. ^[5] Light protection is standard for fluorescent compounds.
Estimated Shelf Life	Up to 6 months (with validation)	Based on data for similar CellTracker™ probes. ^[5] However, due to conflicting information, it is highly recommended to validate the performance of stored aliquots.

Experimental Protocols

Protocol for Staining Cells with CellTracker™ Violet BMQC

This protocol is a general guideline and may require optimization for specific cell types and experimental conditions.

Materials:

- Cells in suspension or adherent cells in culture
- Complete culture medium
- Serum-free medium
- Reconstituted CellTracker™ Violet BMQC stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS) or other appropriate buffer without amines or thiols.[\[2\]](#)

Procedure:

- Prepare Working Solution: Dilute the 10 mM stock solution to a final working concentration of 0.5–25 μ M in serum-free medium. The optimal concentration depends on the cell type and duration of the experiment; for long-term studies (>3 days), 5–25 μ M is often required, while shorter experiments may only need 0.5–5 μ M.[\[2\]](#)[\[4\]](#) Warm the working solution to 37°C before use.
- Cell Preparation:
 - Suspension Cells: Centrifuge the cells and resuspend the pellet in the pre-warmed working solution.
 - Adherent Cells: Remove the culture medium and add the pre-warmed working solution to the culture vessel.
- Incubation: Incubate the cells for 15–45 minutes at 37°C, protected from light.

- Wash:
 - Suspension Cells: Centrifuge the cells, remove the staining solution, and resuspend in fresh, pre-warmed complete culture medium.
 - Adherent Cells: Remove the staining solution and wash once with fresh, pre-warmed complete culture medium.
- Final Incubation: Add fresh complete culture medium and incubate for at least 30 minutes to allow for complete modification of the dye before imaging.
- Analysis: The cells can be analyzed using fluorescence microscopy or flow cytometry with appropriate filters for violet excitation (approx. 415 nm) and emission (approx. 516 nm).[\[7\]](#)

Protocol for Validating the Shelf Life of Reconstituted CellTracker™ Violet BMQC

Due to the lack of definitive stability data, it is recommended that researchers perform their own validation.

Objective: To determine the effect of storage time on the staining efficiency of reconstituted CellTracker™ Violet BMQC.

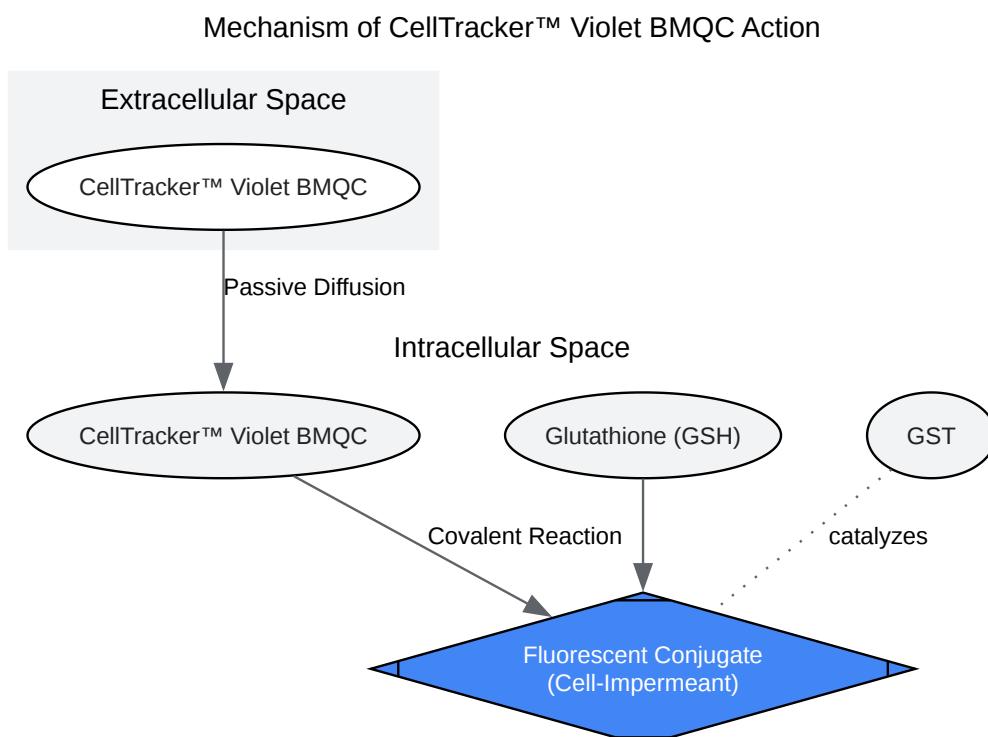
Procedure:

- Preparation: Reconstitute a vial of CellTracker™ Violet BMQC as described in section 2.2 and create multiple single-use aliquots. Store at -20°C.
- Time Points: Designate several time points for testing (e.g., fresh, 1 week, 1 month, 3 months, 6 months).
- Staining: At each time point, use one aliquot to stain a fresh culture of a consistent cell line following the protocol in section 4.1. It is critical to use the same cell type, passage number, and staining conditions for each experiment.
- Data Acquisition: Analyze the stained cells using a flow cytometer. Record the mean fluorescence intensity (MFI) of the stained cell population.

- Data Analysis: Compare the MFI of cells stained with aged aliquots to the MFI of cells stained with the freshly prepared solution. A significant decrease in MFI would indicate degradation of the dye.
- Cell Viability and Proliferation: In parallel, assess cell viability (e.g., using a trypan blue exclusion assay or a viability dye) and proliferation rates after staining to ensure that the stored dye does not exhibit increased cytotoxicity.

Visualizations

Signaling Pathway and Mechanism of Action

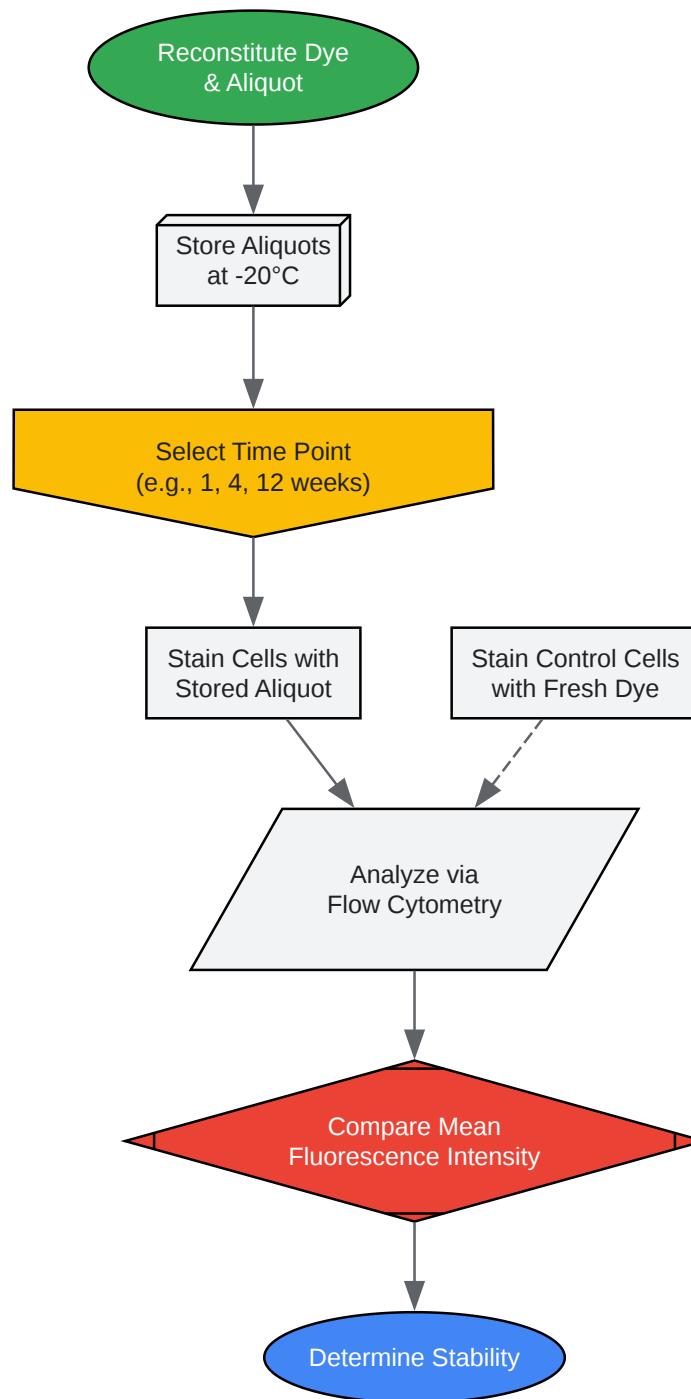


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Caption: Intracellular activation and retention of CellTracker™ Violet BMQC.

Experimental Workflow for Shelf-Life Validation

Workflow for Validating Reconstituted Dye Stability



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Caption: Protocol for assessing the stability of stored CellTracker™ Violet BMQC.

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